

Troubleshooting Indinavir Sulfate precipitation in stock solutions

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Compound of Interest

Compound Name: *Indinavir Sulfate*

Cat. No.: *B1671877*

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Technical Support Center: Indinavir Sulfate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to the precipitation of **Indinavir Sulfate** in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the common solvents for preparing **Indinavir Sulfate** stock solutions?

Indinavir Sulfate is soluble in several common laboratory solvents. Dimethyl sulfoxide (DMSO) and water are frequently used for preparing stock solutions.^{[1][2]} It is also soluble in various alcohols, with solubility increasing in the following order: 2-methyl-1-propanol < 1-butanol < 2-propanol < 1-propanol < ethanol.^{[3][4]}

Q2: What is the maximum concentration of **Indinavir Sulfate** that can be achieved in DMSO and water?

Stock solutions of **Indinavir Sulfate** can be prepared in DMSO and water at concentrations up to 100 mg/mL (140.47 mM).^[1] However, it is important to use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility.^[1]

Q3: How does pH affect the solubility of **Indinavir Sulfate**?

The solubility of **Indinavir Sulfate** is highly dependent on pH.^{[5][6]} It is more soluble in acidic conditions.^{[7][8]} As the pH increases, particularly above 6.0, its solubility decreases, which can lead to precipitation.^{[9][10]} This is a critical factor to consider when preparing and diluting stock solutions into buffered media for experiments.

Q4: How does temperature influence the solubility of **Indinavir Sulfate**?

The solubility of **Indinavir Sulfate** in organic solvents like ethanol, propanol, and butanol increases with temperature.^{[3][4][11]} Conversely, at physiological temperatures (37°C), precipitation may occur at lower concentrations compared to room temperature (20°C).^[12] For long-term storage, stock solutions are typically kept at -20°C or -80°C.^[1]

Q5: What are the recommended storage conditions for **Indinavir Sulfate** stock solutions?

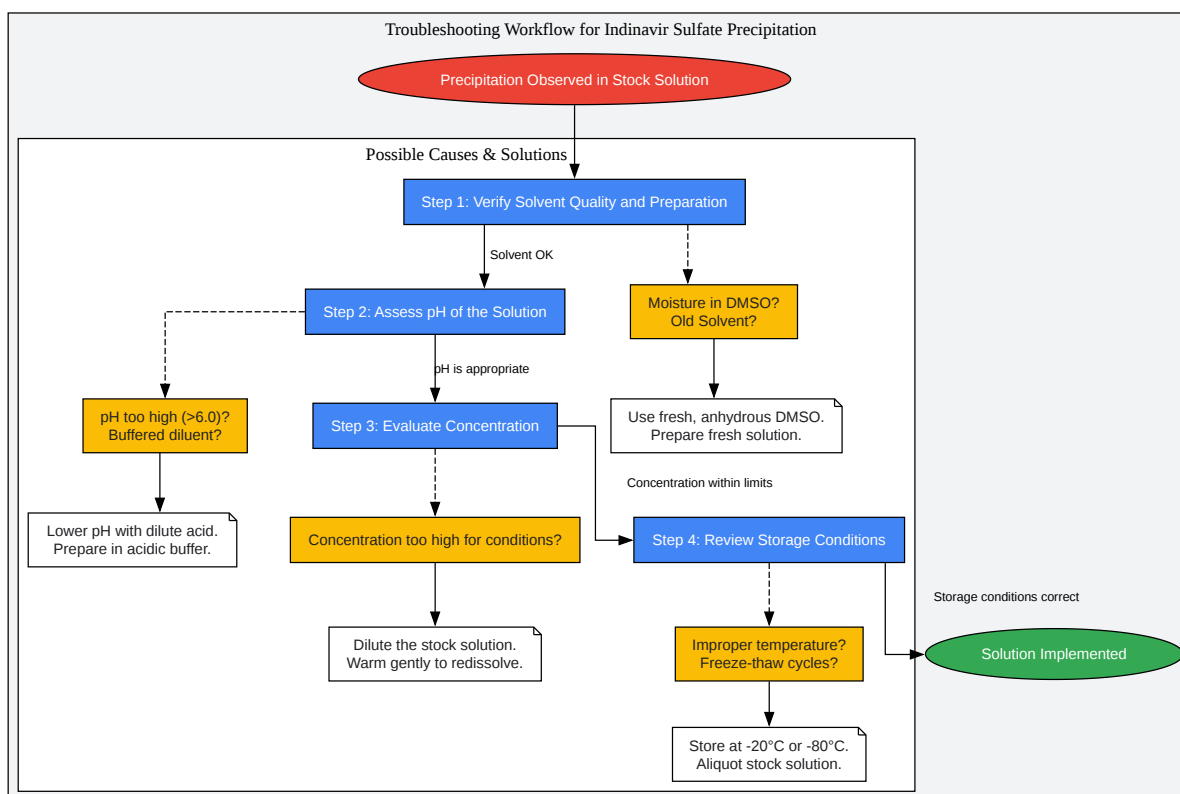
For long-term stability, it is recommended to store **Indinavir Sulfate** stock solutions at -20°C or -80°C.^[1] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes for single use.^[1]

Troubleshooting Guide: Indinavir Sulfate Precipitation

This guide provides a systematic approach to resolving precipitation issues encountered with **Indinavir Sulfate** stock solutions.

Problem: My **Indinavir Sulfate** stock solution has precipitated.

Below is a workflow to help you identify the cause and find a solution.



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Caption: Troubleshooting workflow for **Indinavir Sulfate** precipitation.

Data Presentation

Table 1: Solubility of **Indinavir Sulfate** in Various Solvents

Solvent	Maximum Concentration	Molar Concentration (mM)	Reference(s)
DMSO	100 mg/mL	140.47	[1]
Water	100 mg/mL	140.47	
Ethanol	Soluble (Highest among alcohols listed)	Not specified	[3][4]
1-Propanol	Soluble	Not specified	[3][4]
2-Propanol	Soluble	Not specified	[3][4]
1-Butanol	Soluble	Not specified	[3][4]
2-Methyl-1-propanol	Soluble (Lowest among alcohols listed)	Not specified	[3][4]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **Indinavir Sulfate** Stock Solution in DMSO

Materials:

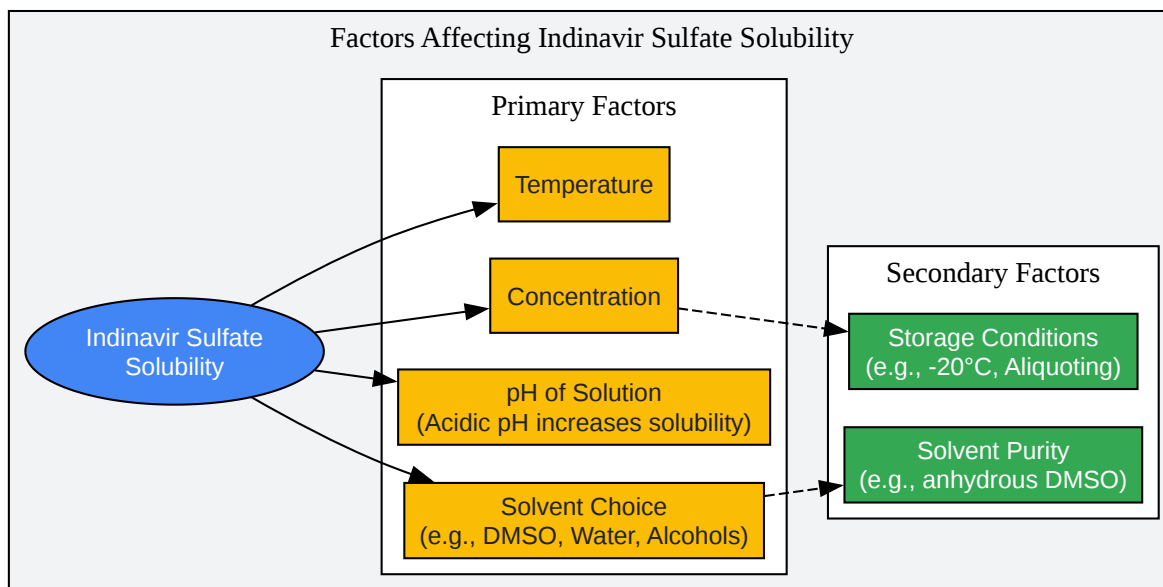
- **Indinavir Sulfate** powder (MW: 711.88 g/mol)
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Weigh out 71.19 mg of **Indinavir Sulfate** powder and transfer it to a sterile conical tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath up to 37°C can be used to aid dissolution if necessary.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for long-term storage.

Factors Influencing Indinavir Sulfate Solubility

The solubility of **Indinavir Sulfate** is a multifactorial issue. The following diagram illustrates the key factors that researchers should consider to prevent precipitation.



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Caption: Key factors influencing **Indinavir Sulfate** solubility.

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